

# In-Depth Technical Guide to the Biological Activity of Cloxyfonac Sodium Salt

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## Compound of Interest

Compound Name: Cloxyfonac

Cat. No.: B510477

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Disclaimer: Initial research indicates a potential for confusion between **Cloxyfonac** sodium salt and the non-steroidal anti-inflammatory drug Diclofenac sodium salt. This guide focuses exclusively on **Cloxyfonac** sodium salt, a compound primarily recognized for its activity as a plant growth regulator and herbicide.

## Executive Summary

**Cloxyfonac** sodium salt is a chemical compound with significant biological activity in the botanical realm. As a metabolite of the widely used herbicide MCPA (2-methyl-4-chlorophenoxyacetic acid), its primary mechanism of action is understood to be auxin-like. This guide provides a comprehensive overview of the biological activity of **Cloxyfonac** sodium salt, including its presumed mechanism of action, available toxicological data, and detailed experimental protocols for its evaluation. The information presented herein is intended to serve as a foundational resource for researchers investigating its potential applications and environmental impact.

## Chemical and Physical Properties

Property	Value
IUPAC Name	sodium;2-[4-chloro-2-(hydroxymethyl)phenoxy]acetate
CAS Number	32791-87-0
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClNaO <sub>4</sub>
Molecular Weight	238.6 g/mol

## Biological Activity and Mechanism of Action

**Cloxyfonac** is recognized as a plant growth regulator and herbicide. Its biological activity is intrinsically linked to its structural similarity to the plant hormone auxin.

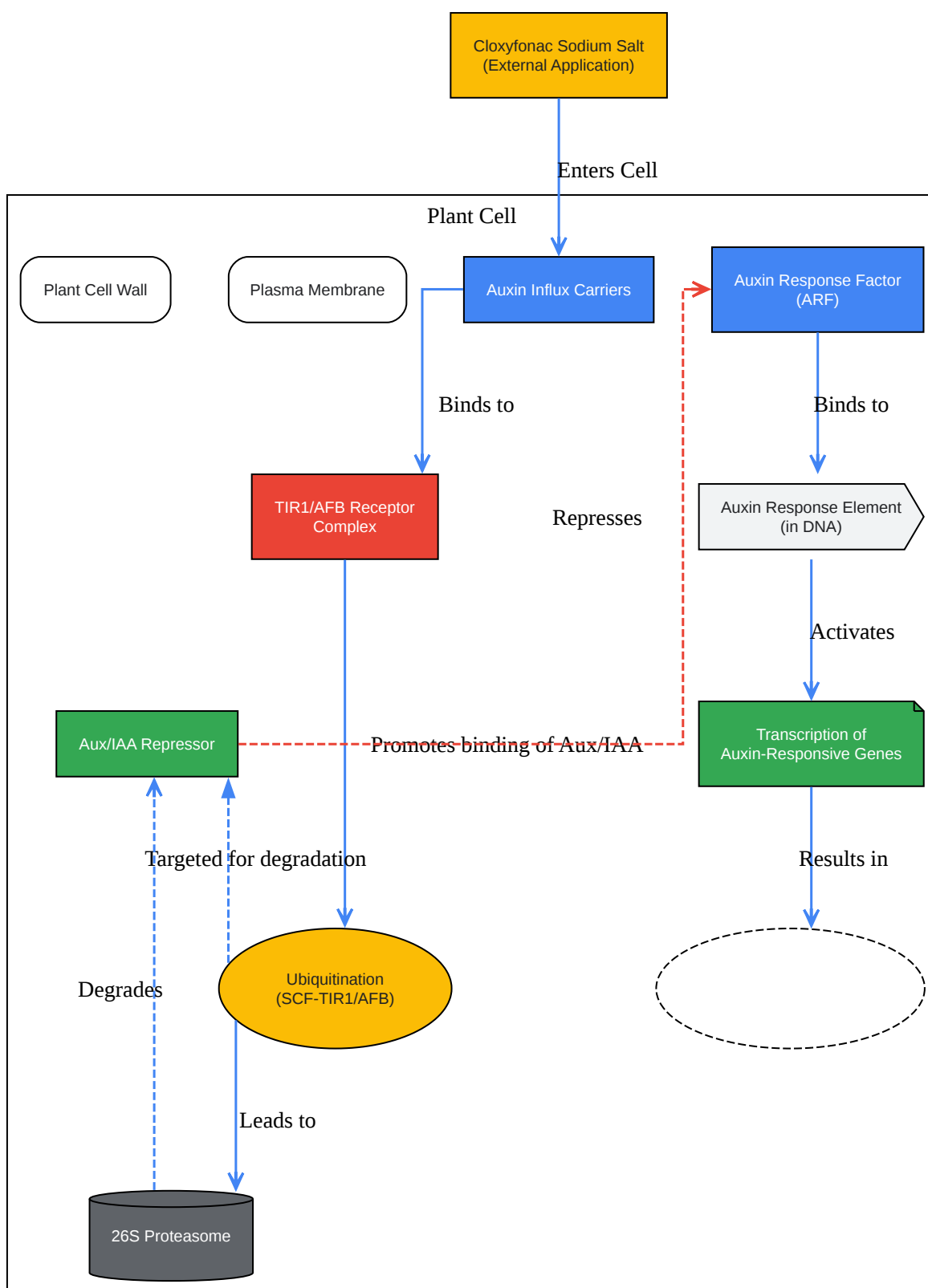
### Auxin-like Activity

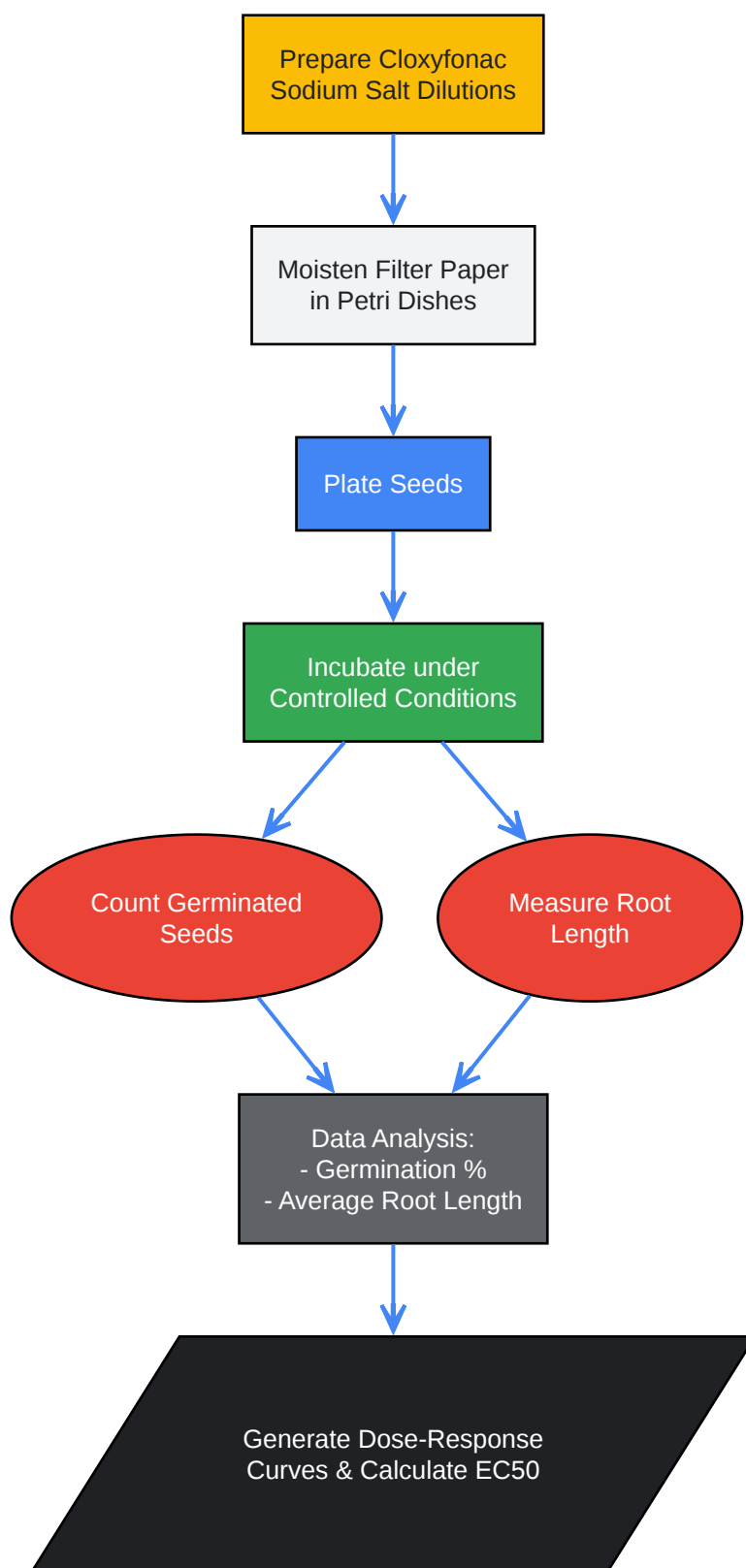
As a phenoxyacetic acid derivative and a metabolite of the auxin-based herbicide MCPA, **Cloxyfonac** sodium salt is presumed to act as a synthetic auxin. Natural auxins are crucial for various plant growth and development processes, including cell elongation, division, and differentiation. Synthetic auxins like **Cloxyfonac** mimic these natural hormones, but when applied at effective concentrations, they disrupt normal hormonal balance, leading to uncontrolled and disorganized growth in susceptible plants, ultimately causing their death. This selective herbicidal action is particularly effective against broadleaf weeds.

### Presumed Signaling Pathway

The auxin signaling pathway is a complex network that mediates the physiological effects of auxin. While specific studies on **Cloxyfonac**'s interaction with this pathway are not readily available, the established mechanism for auxin-like herbicides provides a strong hypothetical model.

DOT Script for Presumed Auxin Signaling Pathway of **Cloxyfonac** Sodium Salt





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- To cite this document: BenchChem. [In-Depth Technical Guide to the Biological Activity of Cloxyfonac Sodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b510477#biological-activity-of-cloxyfonac-sodium-salt\]](https://www.benchchem.com/product/b510477#biological-activity-of-cloxyfonac-sodium-salt)

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